

# Methyl 1-aminocyclopropanecarboxylate Hydrochloride: A Technical Guide to Solubility and Stability

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## Compound of Interest

Compound Name: Methyl 1-aminocyclopropanecarboxylate

Cat. No.: B1349330

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **Methyl 1-aminocyclopropanecarboxylate** hydrochloride (CAS Number: 72784-42-0), a key building block and research compound. This document summarizes known data, presents detailed experimental protocols for in-house characterization, and offers a logical workflow for assessing these critical physicochemical properties.

## Core Properties

Property	Data
Molecular Formula	C <sub>5</sub> H <sub>10</sub> ClNO <sub>2</sub>
Molecular Weight	151.59 g/mol
Appearance	White to off-white crystalline powder or solid. <a href="#">[1]</a> <a href="#">[2]</a>
Storage Conditions	Recommended long-term storage at -20°C or 2-8°C. <a href="#">[1]</a> <a href="#">[3]</a>

## Solubility Profile

Currently, specific quantitative solubility data for **Methyl 1-aminocyclopropanecarboxylate** hydrochloride in various solvents is not extensively published. However, qualitative descriptions consistently indicate its solubility in polar solvents.

Solvent	Qualitative Solubility	Quantitative Solubility
Water	Soluble, Slightly Soluble[2][3][4]	Data not available.
Methanol	Soluble[3]	Data not available
Ethanol	Information not available	Data not available
DMSO	Sparingly Soluble[4]	Data not available

Due to the absence of precise quantitative data, it is imperative for researchers to determine the solubility in their specific solvent systems and experimental conditions. The following experimental protocol outlines a standard procedure for this determination.

## Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

This protocol is based on the widely accepted shake-flask method to determine the equilibrium solubility of a compound.[5][6][7][8][9]

Objective: To determine the equilibrium solubility of **Methyl 1-aminocyclopropanecarboxylate** hydrochloride in a selected aqueous buffer or organic solvent at a specific temperature.

Materials:

- **Methyl 1-aminocyclopropanecarboxylate** hydrochloride
- Solvent of interest (e.g., deionized water, phosphate-buffered saline pH 7.4, methanol)
- Glass vials with screw caps
- Orbital shaker with temperature control

- Centrifuge
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PVDF)
- Calibrated analytical balance
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other quantitative analytical instrumentation.

Procedure:

- Preparation of a Saturated Solution:
  - Add an excess amount of **Methyl 1-aminocyclopropanecarboxylate** hydrochloride to a glass vial. The excess solid should be visually apparent.
  - Add a known volume of the selected solvent to the vial.
  - Tightly cap the vial to prevent solvent evaporation.
- Equilibration:
  - Place the vial on an orbital shaker set to a constant temperature (e.g., 25°C or 37°C) and agitation speed.
  - Allow the mixture to equilibrate for a sufficient period (typically 24 to 72 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
  - After equilibration, allow the vial to stand undisturbed for a short period to let the excess solid settle.
  - Carefully withdraw a sample of the supernatant using a pipette.

- Filter the sample through a syringe filter to remove any undissolved solid particles. This step is critical to avoid overestimation of solubility.
- Quantification:
  - Accurately dilute the filtered supernatant with the solvent to a concentration within the linear range of the analytical method.
  - Analyze the diluted sample using a validated HPLC method to determine the concentration of the dissolved compound.
  - Prepare a calibration curve using standard solutions of **Methyl 1-aminocyclopropanecarboxylate** hydrochloride of known concentrations.
- Calculation:
  - Calculate the concentration of the compound in the original supernatant, accounting for the dilution factor.
  - Express the solubility in appropriate units, such as mg/mL or mol/L.

## Stability Profile

**Methyl 1-aminocyclopropanecarboxylate** hydrochloride is reported to be a chemically stable compound under standard ambient conditions. However, for research and drug development purposes, a thorough stability assessment under various environmental conditions is crucial.

Condition	Stability Summary
Ambient Temperature	Chemically stable.
Elevated Temperature	Specific degradation kinetics are not publicly available. Accelerated stability studies are recommended.
pH	Susceptibility to hydrolysis, particularly at extreme pH values, should be evaluated.
Light	Photostability data is not available. Testing is recommended as part of stress testing.

## Experimental Protocol: Accelerated Stability Study

This protocol is designed based on the International Council for Harmonisation (ICH) guidelines to assess the stability of **Methyl 1-aminocyclopropanecarboxylate** hydrochloride under accelerated conditions.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Objective: To evaluate the stability of the compound under accelerated storage conditions to predict its shelf-life and identify potential degradation products.

Materials:

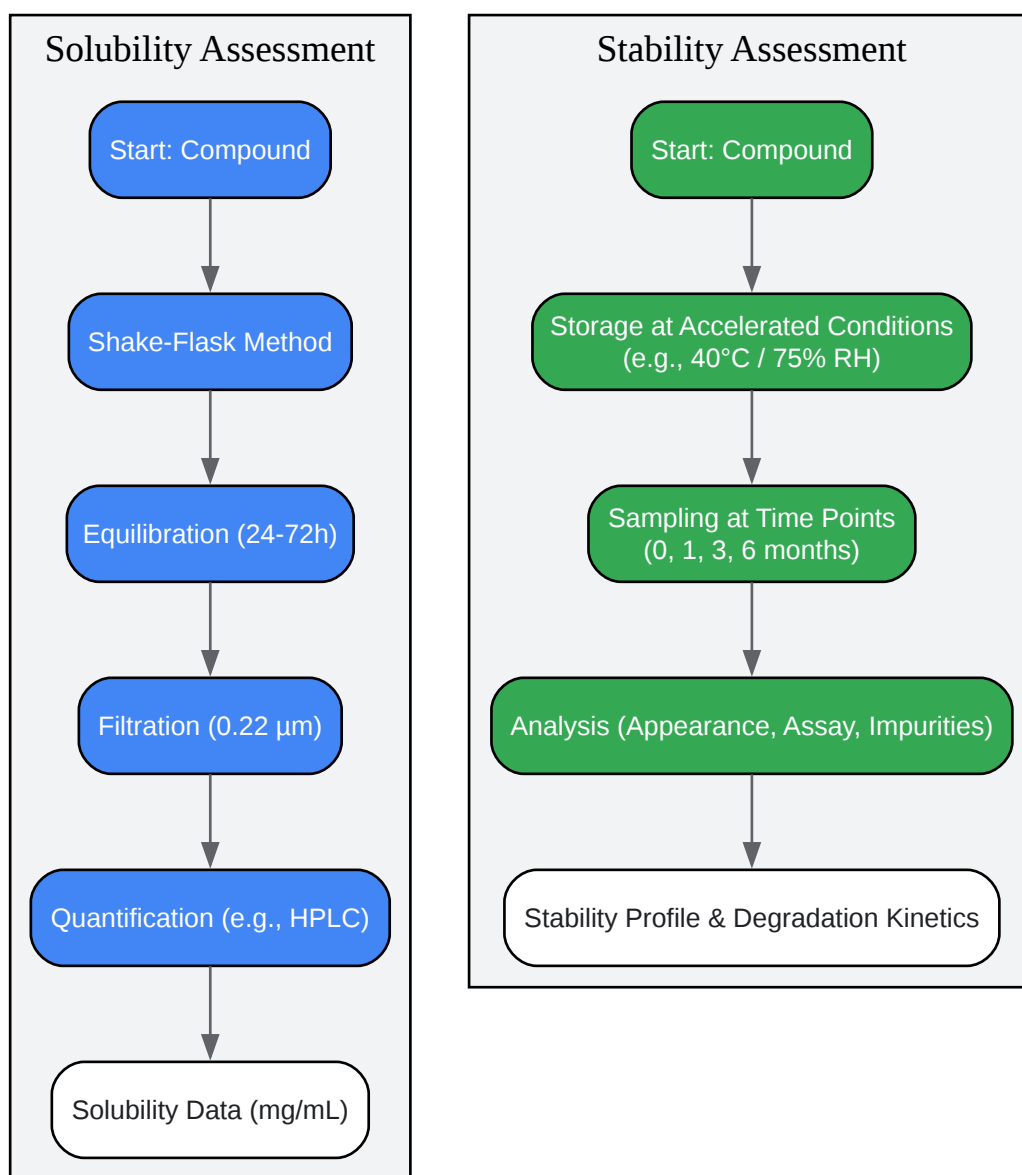
- **Methyl 1-aminocyclopropanecarboxylate** hydrochloride (solid form)
- Stability chambers with controlled temperature and relative humidity (RH)
- Appropriate sample containers (e.g., glass vials with inert caps)
- HPLC system with a stability-indicating method (a method that can separate the intact compound from its degradation products)
- Other analytical instruments as needed for characterization of degradation products (e.g., LC-MS).

Procedure:

- Sample Preparation:
  - Place an accurately weighed amount of the compound into multiple sample containers.
  - Seal the containers properly.
- Storage Conditions:
  - Place the samples in a stability chamber set to accelerated conditions, for example, 40°C  $\pm$  2°C and 75% RH  $\pm$  5% RH.
  - Store a set of control samples at the recommended long-term storage condition (e.g., 5°C  $\pm$  3°C).
- Time Points for Testing:
  - Pull samples for analysis at predetermined time points. For an accelerated study, typical time points include 0, 1, 3, and 6 months.
- Analytical Testing:
  - At each time point, analyze the samples for:
    - Appearance: Visual inspection for any changes in color or physical state.
    - Assay: Quantification of the amount of the intact compound remaining using a stability-indicating HPLC method.
    - Degradation Products: Identification and quantification of any impurities or degradation products.
- Data Evaluation:
  - Plot the assay of the compound as a function of time.
  - Determine the rate of degradation.
  - Identify and, if necessary, characterize any significant degradation products.

## Experimental Workflow Visualization

The following diagram illustrates a logical workflow for the comprehensive assessment of the solubility and stability of a research compound like **Methyl 1-aminocyclopropanecarboxylate hydrochloride**.



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Caption: Experimental workflow for solubility and stability testing.

This in-depth guide provides researchers, scientists, and drug development professionals with a foundational understanding of the solubility and stability aspects of **Methyl 1-aminocyclopropanecarboxylate** hydrochloride. The provided experimental protocols serve as a starting point for generating crucial in-house data to support research and development activities.

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## References

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